

# Application Notes: Flow Injection Analysis for Nickel Determination using Dimethylglyoxime

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## Compound of Interest

Compound Name: Dimethylglyoxime

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## Introduction

Flow Injection Analysis (FIA) is a highly efficient and automated method for the rapid determination of various analytes in a wide range of sample matrices. This application note details a robust and sensitive FIA method for the determination of nickel ( $\text{Ni}^{2+}$ ) utilizing the well-established colorimetric reaction with **dimethylglyoxime** (DMG). In an alkaline medium, in the presence of an oxidizing agent, nickel ions react with DMG to form a stable, reddish-brown nickel(IV)-**dimethylglyoxime** complex, which can be quantified spectrophotometrically. This method offers advantages in terms of high sample throughput, low reagent consumption, and minimal manual intervention, making it suitable for routine analysis in environmental monitoring, industrial quality control, and pharmaceutical analysis.

## Principle

The determination of nickel by this FIA method is based on the reaction of nickel(II) ions with **dimethylglyoxime** in an alkaline solution. An oxidizing agent, such as bromine water or iodine, is used to oxidize Ni(II) to Ni(IV), which then forms a intensely colored, water-soluble complex with DMG. The absorbance of this complex is measured at approximately 445 nm, which is directly proportional to the concentration of nickel in the sample. The reaction is highly selective for nickel, although some metal ions can interfere at high concentrations.

## Quantitative Data Summary

The following table summarizes the typical quantitative performance parameters of the Flow Injection Analysis method for nickel determination using **dimethylglyoxime**.

Parameter	Typical Value	Reference
Limit of Detection (LOD)	6.3 µg/L	[1](--INVALID-LINK--)
Limit of Quantification (LOQ)	21.1 µg/L	[1](--INVALID-LINK--)
Linear Range	25 - 150 µg/L	[1](--INVALID-LINK--)
Sample Throughput	57 samples/hour	[2](--INVALID-LINK--)
Wavelength of Max. Absorbance (λ <sub>max</sub> )	~445 nm	[3](--INVALID-LINK--)
Precision (Relative Standard Deviation)	< 5%	[4](--INVALID-LINK--)

## Experimental Protocols

### Reagent Preparation

- Carrier Solution (0.01 M HCl): Dilute 0.83 mL of concentrated HCl to 1 L with deionized water.
- Dimethylglyoxime** (DMG) Reagent (1% w/v in 0.75 M NaOH): Dissolve 10 g of **dimethylglyoxime** in 1 L of 0.75 M NaOH. This solution should be prepared fresh daily.[1](--INVALID-LINK--)
- Oxidizing Agent (Saturated Bromine Water): Add a few drops of liquid bromine to a bottle of deionized water and shake until saturation. Use the clear supernatant. Prepare in a fume hood with appropriate safety precautions. Alternatively, a saturated iodine solution can be used.[2](--INVALID-LINK--)
- Standard Nickel Stock Solution (1000 mg/L): Dissolve 4.479 g of NiSO<sub>4</sub>·6H<sub>2</sub>O in deionized water, add a few drops of concentrated HCl, and dilute to 1 L in a volumetric flask.

- Working Nickel Standards: Prepare a series of working standards by appropriate dilution of the stock solution with deionized water.

## Instrumentation and FIA Manifold

A sequential injection analysis (SIA) system, a variant of FIA, is well-suited for this application. The manifold consists of:

- A syringe pump
- A multi-port selection valve
- A holding coil
- A reaction coil
- A spectrophotometric detector with a flow-through cell
- A data acquisition system

The components are connected with PTFE tubing.

## FIA Operating Procedure

- System Startup: Turn on the spectrophotometer and allow it to warm up. Start the pump and flush the entire system with the carrier solution for several minutes to establish a stable baseline.
- Analytical Cycle: The following sequence is a representative protocol for a single sample analysis. The volumes and flow rates should be optimized for the specific instrumentation used.
  - Aspirate DMG Reagent: The selection valve directs the DMG reagent to the holding coil, and the syringe pump aspirates a defined volume (e.g., 75  $\mu\text{L}$ ).[\[1\]](#)(--INVALID-LINK--)
  - Aspirate Sample/Standard: The valve switches to the sample/standard line, and a specific volume (e.g., 300  $\mu\text{L}$ ) is aspirated into the holding coil, adjacent to the DMG reagent.[\[1\]](#)(--INVALID-LINK--)

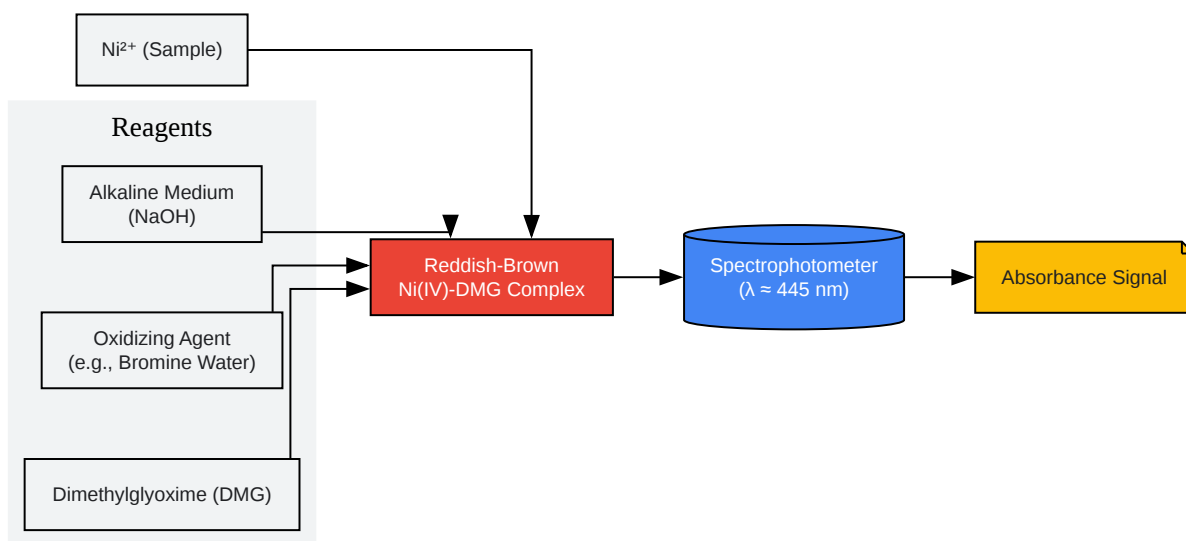
- Aspirate Oxidizing Agent: The valve moves to the oxidizing agent port, and a small volume is drawn into the holding coil.
- Injection and Reaction: The valve switches to the detector line, and the syringe pump reverses direction, propelling the stacked zones of reagent and sample through the reaction coil.
- Detection: The colored complex passes through the flow cell of the spectrophotometer, and the absorbance is measured at the wavelength of maximum absorbance (~445 nm).
- Wash: The system is flushed with the carrier solution to prepare for the next sample.
- Calibration: A calibration curve is constructed by injecting the working nickel standards in increasing order of concentration and plotting the peak absorbance versus the nickel concentration.
- Sample Analysis: Inject the unknown samples and measure their peak absorbances. The nickel concentration is determined from the calibration curve.

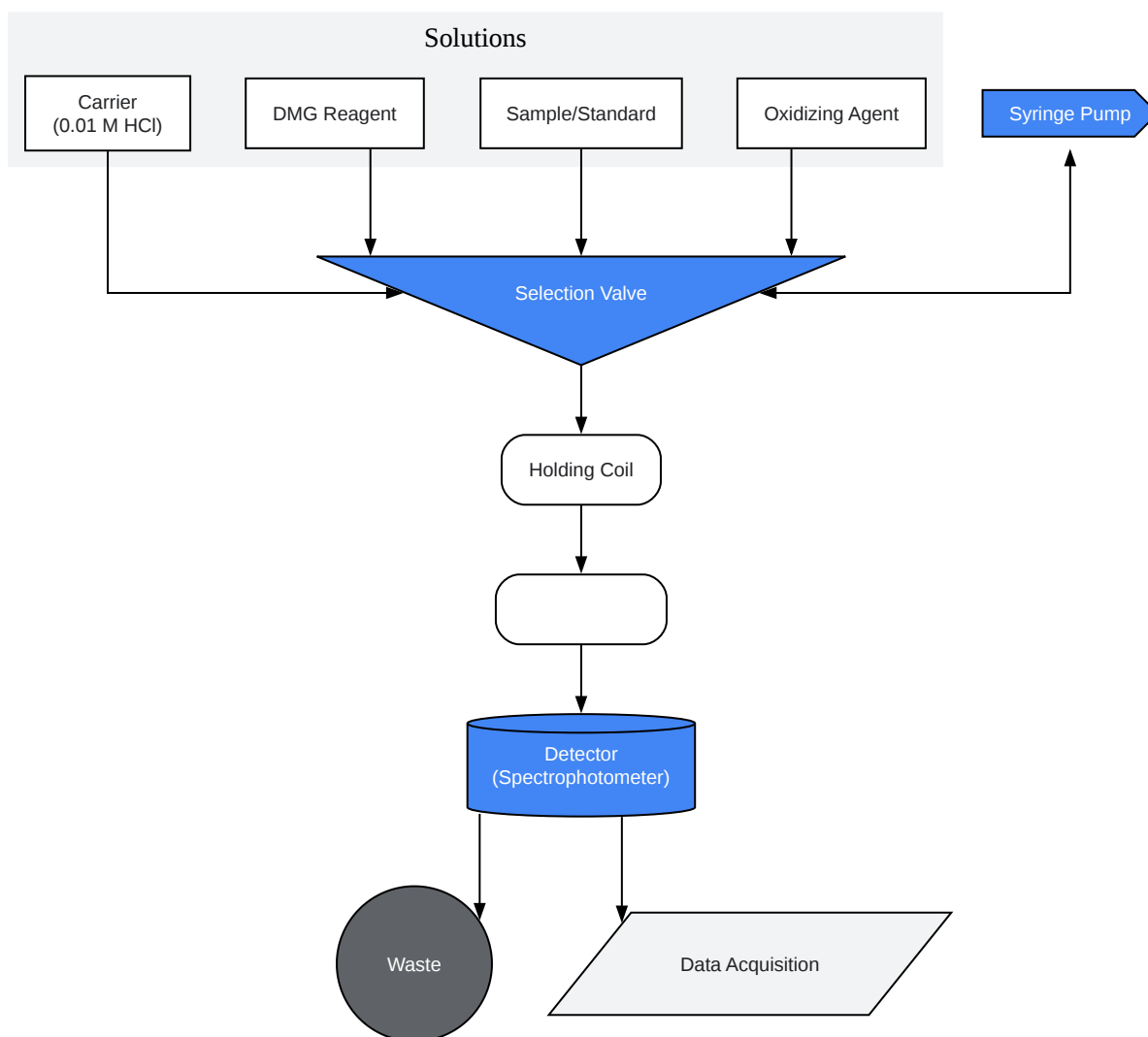
## Interference Management

- Manganese ( $\text{Mn}^{2+}$ ): This is a known interferent. Its effect can be minimized by adding a small, fixed concentration of manganese to the DMG reagent.[\[1\]](#)(--INVALID-LINK--)
- Iron ( $\text{Fe}^{3+}$ ), Copper ( $\text{Cu}^{2+}$ ), and Cobalt ( $\text{Co}^{2+}$ ): The interference from these ions can be reduced by the addition of a masking agent, such as citrate or tartrate, to the carrier stream or sample.[\[5\]](#)(--INVALID-LINK--)

## Visualizations

### Signaling Pathway: Nickel-DMG Complex Formation





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